

Comparative analysis of degradation products under different environmental conditions

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Compound of Interest

Compound Name: 1,3,5-Trimethylhexahydro-1,3,5-triazine

Cat. No.: B085523

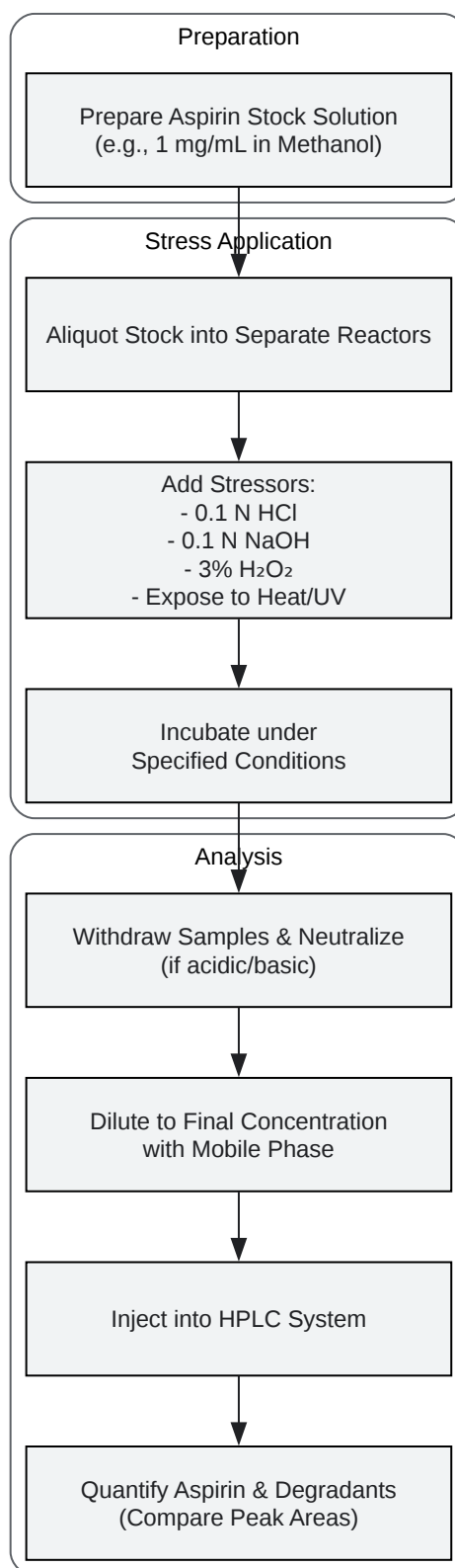
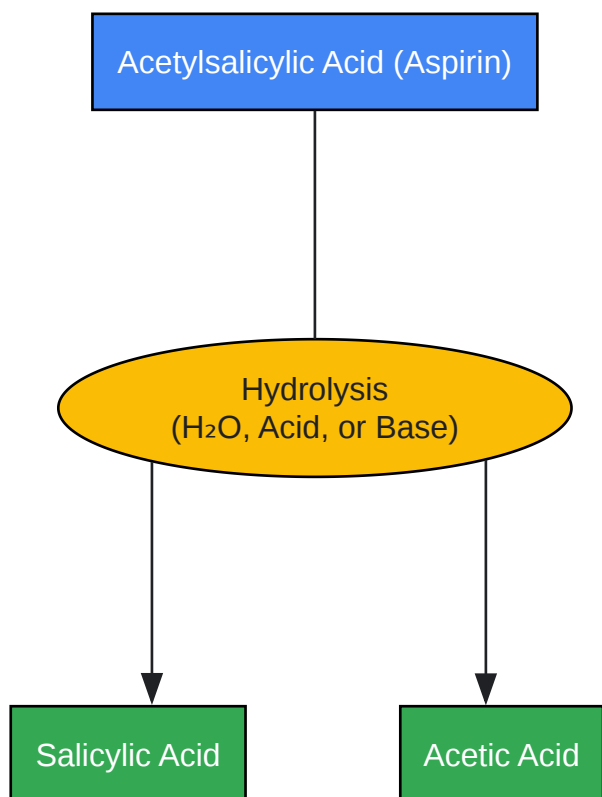
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Degradation of Aspirin Under Stress: A Comparative Analysis

This guide provides a comparative analysis of the degradation of Acetylsalicylic Acid (Aspirin) under various environmental stress conditions, as stipulated by the International Council for Harmonisation (ICH) guidelines for forced degradation studies. The data and protocols presented are intended for researchers, scientists, and drug development professionals to understand the stability profile of this widely used pharmaceutical compound.

Primary Degradation Pathway of Aspirin

Aspirin's primary degradation route is through hydrolysis, where the ester linkage is cleaved to yield Salicylic Acid and Acetic Acid. This reaction is the principal cause of instability in aqueous solutions and under humid conditions.



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